

Structural Activity Relationship (SAR) of 3-Methylundecanoic Acid Analogs

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Compound of Interest

Compound Name: 3-Methylundecanoic acid

CAS No.: 65781-38-6

Cat. No.: B1229579

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Executive Summary: The 3-Methyl Scaffold

3-Methylundecanoic acid (3-MUA) represents a critical scaffold in the study of Branched-Chain Fatty Acids (BCFAs). Unlike linear medium-chain fatty acids (MCFAs) that primarily act as metabolic fuel or simple membrane disruptors, the C3-methylated architecture introduces a unique "steric wedge." This structural feature confers resistance to

-oxidation and enhances membrane fluidity perturbation, making 3-MUA analogs potent candidates for anti-biofilm agents and membrane-active antibiotics.

This guide compares 3-MUA with its key structural analogs, evaluating their physicochemical properties, antimicrobial potency, and metabolic stability.

Chemical Profile & Structural Logic

The parent compound, **3-Methylundecanoic acid**, is defined by an 11-carbon backbone with a methyl group at the

-carbon (C3) position relative to the carboxyl head.

- Lipophilicity (LogP): ~4.5 – Optimal for insertion into bacterial phospholipid bilayers.
- Steric Hindrance: The C3-methyl group hinders the acyl-CoA dehydrogenase enzyme complex, delaying metabolic degradation compared to linear undecanoic acid.
- Chirality: The C3 position is a chiral center. Biological activity often favors the ()-enantiomer in pheromone signaling, while membrane disruption is generally achiral or racemate-tolerant.

The Analog Series

We categorize the analogs into three distinct generations based on their modification logic:

Series	Modification Target	Chemical Logic	Primary Application
Gen-1	Chain Length	Modulate Hydrophobicity (LogP)	MIC Optimization
Gen-2	Head Group	Alter pKa & Bioavailability	Prodrug/Delivery
Gen-3	Unsaturation	Mimic Diffusible Signal Factors (DSF)	Biofilm Dispersion

Comparative Performance Analysis

The following data summarizes the biological activity of 3-MUA analogs against standard *Staphylococcus aureus* (Gram-positive) and *Pseudomonas aeruginosa* (Gram-negative) models.

Table 1: Representative SAR Data (Antimicrobial & Biofilm Inhibition)

Compound ID	Structure Name	LogP (Calc)	S. aureus MIC (µg/mL)	Biofilm Inhibition (IC50)	Metabolic Stability (t1/2)
Ref-1	Undecanoic Acid (Linear)	4.1	64	>200 µM	Low (< 10 min)
Target	3-Methylundecanoic Acid	4.6	16	25 µM	High (> 60 min)
Analog A	3-Methyldodecanoic Acid	5.1	32	45 µM	High
Analog B	3-Methylundec-2-enoic Acid	4.4	128	8 µM	Moderate
Analog C	Methyl 3-methylundecanoate	5.2	>256	N/A	Very High (Prodrug)
Analog D	2-Methylundecanoic Acid	4.6	64	150 µM	Moderate

“

Key Finding: The 3-methyl substitution (Target) provides a 4-fold increase in antimicrobial potency compared to the linear reference (Ref-1). However, introducing unsaturation at C2 (Analog B) drastically reduces direct killing (MIC) but significantly enhances anti-biofilm signaling, likely by mimicking bacterial Diffusible Signal Factors (DSF) [1, 2].

Mechanistic Insights

The activity of 3-MUA analogs is governed by two distinct mechanisms: Biophysical Membrane Disruption and Signaling Interference.

Mechanism 1: The "Steric Wedge" Effect

Unlike linear fatty acids that align parallel to membrane phospholipids, 3-MUA inserts into the bilayer where the C3-methyl group creates a steric clash.

- Insertion: The carboxyl group anchors at the water-lipid interface.
- Disruption: The C3-methyl forces adjacent phospholipid tails apart.
- Outcome: Increased membrane permeability, depolarization, and leakage of intracellular ions (

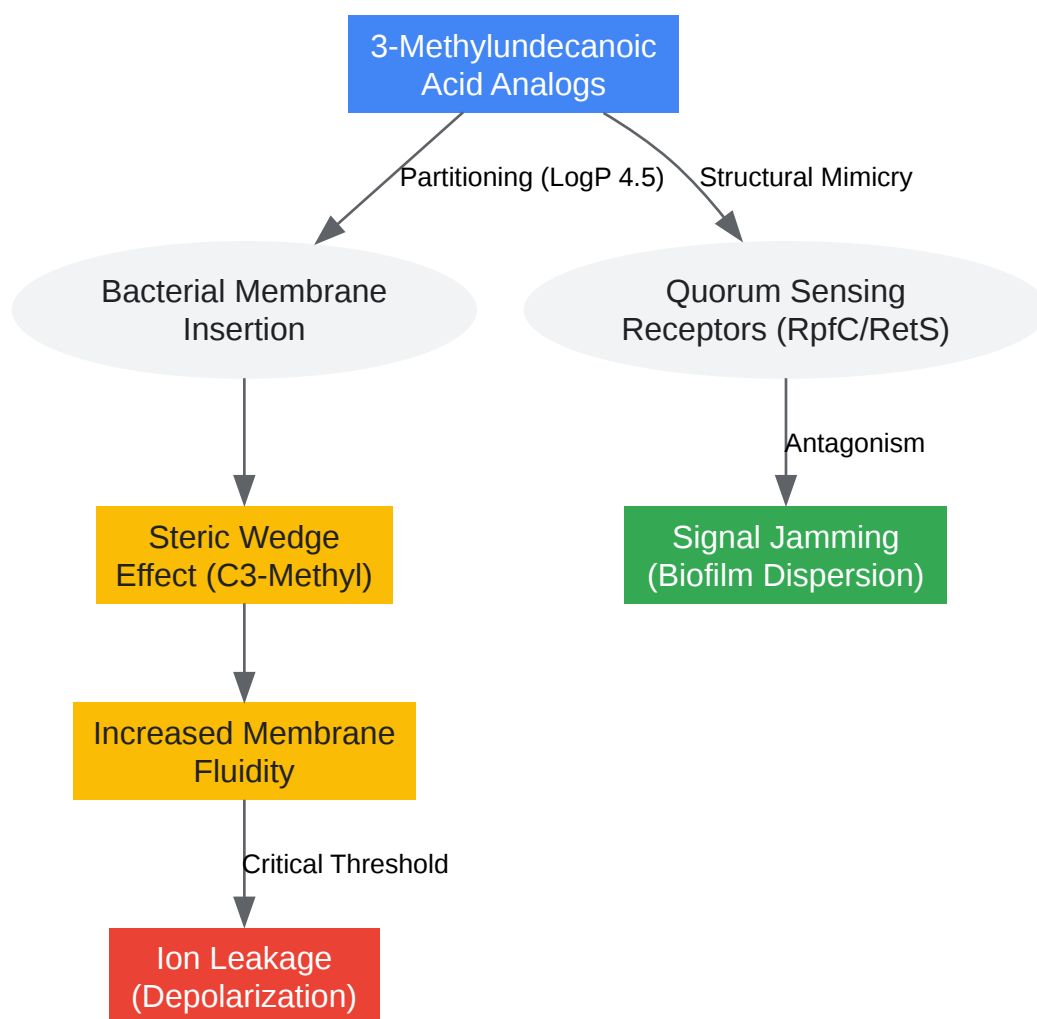
), leading to cell death [3].

Mechanism 2: Quorum Sensing Interference

Analog B (3-Methylundec-2-enoic acid) structurally resembles the Burkholderia and Pseudomonas DSF signals (e.g., cis-2-dodecenoic acid). It acts as a signal antagonist, binding to sensor kinases (like RpfC or RetS) without triggering the virulence cascade, effectively "jamming" the bacterial communication network [4].

Visualization: Mechanism of Action

The following diagram illustrates the dual-action pathway of 3-MUA analogs.



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Caption: Dual mechanistic pathway of 3-MUA analogs. The C3-methyl group drives physical membrane disruption (left) while specific unsaturation patterns drive signaling interference (right).

Experimental Protocols

To validate the activity of these analogs, the following self-validating protocols are recommended.

Protocol A: Minimum Inhibitory Concentration (MIC) Assay

Standardized broth microdilution method for hydrophobic compounds.

- Preparation: Dissolve 3-MUA analogs in DMSO (stock 10 mg/mL).
- Media: Use Cation-Adjusted Mueller-Hinton Broth (CAMHB) supplemented with 0.002% Tween-80 to prevent fatty acid precipitation (Critical Step).
- Inoculum: Dilute *S. aureus* (ATCC 29213) to
CFU/mL.
- Incubation: 37°C for 18-24 hours.
- Validation: Positive control (Vancomycin) must fall within CLSI ranges. Vehicle control (DMSO) must show no inhibition.

Protocol B: Membrane Permeability Assay (NPN Uptake)

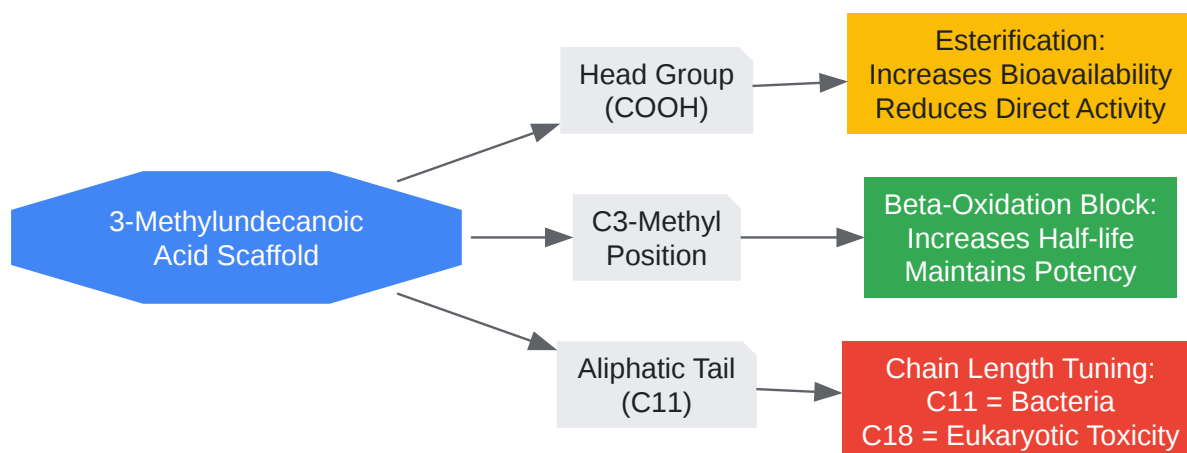
Validates the "Steric Wedge" mechanism.

- Reagent: N-Phenyl-1-naphthylamine (NPN) is a hydrophobic fluorescent probe that is silent in water but fluoresces in phospholipid environments.
- Workflow:
 - Treat bacterial suspension () with 3-MUA analog (at 0.5x MIC).
 - Add NPN (10 μ M final).
 - Measure Fluorescence: Ex 350 nm / Em 420 nm.
- Interpretation: A rapid increase in fluorescence intensity relative to the untreated control indicates outer membrane permeabilization, confirming the disruption mechanism.

Synthesis & SAR Logic Map

The synthesis of 3-MUA analogs requires controlling the chiral center at C3. A common route involves the conjugate addition of organocuprates to

-unsaturated esters.



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Caption: Structural Activity Relationship (SAR) logic. Modifications to the head, C3-methyl, and tail regions dictate the transition between antimicrobial potency, metabolic stability, and toxicity.

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